Solubility Profile & Solvent Selection Guide: 3-Iodo-1H-indole-6-carbaldehyde

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Compound of Interest	
Compound Name:	*3-Iodo-1H-indole-6-carbaldehyde*
CAS No.:	*1858251-19-0*
Cat. No.:	*B1407146*

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Compound Class: Halogenated Indole Aldehyde Target Applications: Suzuki-Miyaura coupling intermediates, kinase inhibitor scaffolds, fluorescent probes.

Executive Physicochemical Analysis

Before attempting dissolution, one must understand the competing molecular forces within **3-Iodo-1H-indole-6-carbaldehyde**.

- The Indole Core (Lipophilic/H-Bond Donor): The aromatic scaffold drives solubility in halogenated solvents (DCM) and aromatics, but the N-H moiety requires a proton acceptor solvent for high concentrations.
- The C6-Aldehyde (Polar/Dipole): This group increases polarity significantly compared to 3-iodoindole. It facilitates solubility in aprotic polar solvents (DMSO, DMF) but makes the compound "sticky" in non-polar chromatography eluents.
- The C3-Iodine (Lipophilic/Heavy Atom): The iodine atom increases the partition coefficient (LogP), reducing water solubility to negligible levels while enhancing solubility in intermediate polarity solvents like THF or Ethyl Acetate compared to the non-iodinated parent.

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Predicted Solubility Matrix

Solvent Class	Representative Solvents	Solubility Rating	Utility
Polar Aprotic	DMSO, DMF, DMAc, NMP	High (>50 mg/mL)	Primary Stock Solutions, Reaction Media
Polar Protic	Methanol, Ethanol	Moderate (Heat required)	Recrystallization (often with water antisolvent)
Esters/Ketones	Ethyl Acetate, Acetone	Moderate to Good	Extraction, Chromatography, Slurries
Halogenated	Dichloromethane (DCM), Chloroform	Good	Synthesis workup, NMR analysis
Ethers	THF, 2-MeTHF, Dioxane	Good	Reaction solvent (Grignard/Lithiation compatible)
Hydrocarbons	Hexanes, Heptane, Toluene	Poor / Insoluble	Antisolvents for precipitation
Aqueous	Water, PBS, TRIS	Insoluble (<0.1 mg/mL)	Precipitation medium

Critical Experimental Protocols

Protocol A: Saturation Solubility Determination (Self-Validating)

Purpose: To determine the exact solubility limit for process scaling or biological assay formulation.

Reagents:

- Analyte: **3-Iodo-1H-indole-6-carbaldehyde** (Solid)[1]

- Solvent: Anhydrous DMSO (or target solvent)[2]
- Equipment: HPLC or UV-Vis Spectrophotometer

Workflow:

- Oversaturation: Weigh 10 mg of solid into a 1.5 mL microcentrifuge tube.
- Stepwise Addition: Add 100 µL of solvent. Vortex vigorously for 60 seconds.
  - Observation Check: If fully dissolved, solubility is >100 mg/mL. Stop.
  - If solid remains: Continue.
- Equilibration: Sonicate for 20 minutes at ambient temperature (25°C).
- Separation: Centrifuge at 10,000 rpm for 5 minutes to pellet undissolved solid.
- Quantification: Remove supernatant, dilute 1000x in Methanol, and measure UV absorbance at

  (approx. 290–300 nm). Compare against a standard curve.

Protocol B: Recrystallization (Solvent Switching)

Purpose: Purification of crude material from reaction mixtures.

The "Solvent Switch" Logic: The high solubility in THF/Ethyl Acetate and low solubility in Hexanes/Heptane makes this pair ideal for purification without thermal stress.

- Dissolution: Dissolve crude **3-Iodo-1H-indole-6-carbaldehyde** in minimal THF (or Acetone) at 40°C.
- Filtration: Filter while warm to remove inorganic salts (e.g., KI, Pd catalysts).
- Precipitation: Slowly add Heptane (antisolvent) dropwise to the warm solution until persistent turbidity is observed.
- Crystallization: Allow the mixture to cool slowly to Room Temperature, then to 4°C.

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- Collection: Filter the precipitate and wash with cold 10% THF in Heptane.

Strategic Visualization: Solubility Decision Logic

The following diagram illustrates the decision-making process for handling this compound based on its solubility behavior in different stages of drug development.

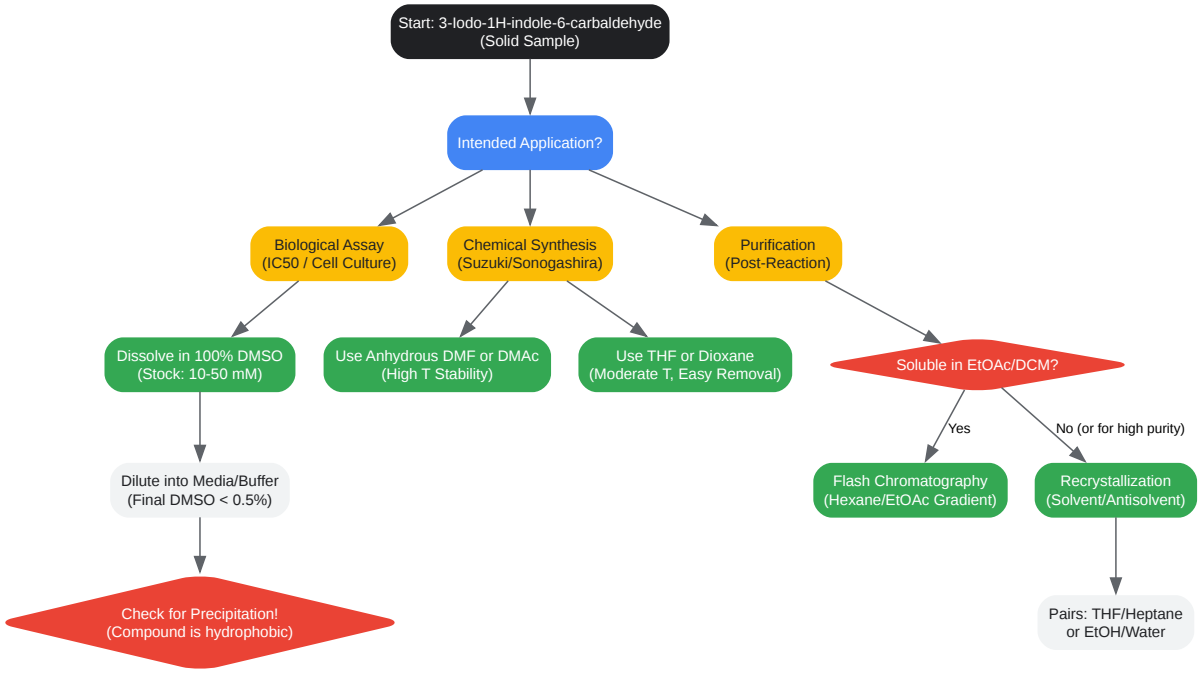

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Figure 1: Decision matrix for solvent selection based on experimental intent.

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Stability & Storage in Solution

While **3-Iodo-1H-indole-6-carbaldehyde** is chemically stable, the aldehyde moiety presents specific vulnerabilities in solution.

- Avoid Primary Amines: Do not store in solvents containing amines (e.g., Tris buffer) for extended periods, as Schiff base formation will occur.
- Oxidation Risk: In dilute solutions exposed to air, the aldehyde can slowly oxidize to the carboxylic acid (3-iodo-1H-indole-6-carboxylic acid).
  - Mitigation: Store DMSO stocks at -20°C under Nitrogen/Argon.
- Photostability: Indoles are light-sensitive. The iodinated position is susceptible to photodehalogenation (loss of Iodine) under intense UV light.
  - Mitigation: Use amber vials and wrap reaction vessels in foil.

References

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